

An In-depth Technical Guide to Triethanolamine Acetate

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Compound of Interest

Compound Name: *Triethanolamine acetate*

Cat. No.: *B077646*

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This technical guide provides a comprehensive overview of **triethanolamine acetate**, a versatile organic compound. It is intended for researchers, scientists, and professionals in drug development, offering detailed information on its chemical identity, properties, synthesis, and applications.

Chemical Identity and Synonyms

Triethanolamine acetate is the salt formed from the neutralization of the weak base triethanolamine with the weak acid acetic acid.^[1] It combines the properties of both parent molecules, making it a valuable reagent in various chemical and biochemical applications.^[1]

The primary Chemical Abstracts Service (CAS) number for **triethanolamine acetate** is 14806-72-5.^{[1][2][3][4]} Another associated CAS number is 67924-03-2.^{[1][4][5]}

A comprehensive list of synonyms for **triethanolamine acetate** includes:

- 2,2',2''-Nitrilotriethanol acetate^{[1][4]}
- Acetic acid, triethanolamine salt^{[4][6]}
- Ethanol, 2,2',2''-nitrilotris-, acetate (salt)^{[3][4]}
- Triethanolammonium acetate^[4]
- Trolamine acetate

- Tris(2-hydroxyethyl)ammonium acetate[4]
- 2-hydroxy-N,N-bis(2-hydroxyethyl)ethanaminium acetate[4][6]

Physicochemical Properties

The quantitative properties of **triethanolamine acetate** are summarized in the table below for easy reference and comparison.

Property	Value	Reference(s)
Molecular Formula	C ₈ H ₁₉ NO ₅	[1][2][5]
Molecular Weight	209.24 g/mol	[1][4]
Appearance	Liquid	[1][4]
Boiling Point	335.4 °C at 760 mmHg	[2][5]
Flash Point	185 °C	[2][5]
Density	1.26 g/cm ³ at 20°C	[2]
Water Solubility	99 g/L at 20°C	[2]
Vapor Pressure	8.38E-06 mmHg at 25°C	[2]
LogP	-1.64380	[2]
Hydrogen Bond Donor Count	4	[2][5]
Hydrogen Bond Acceptor Count	6	[2][5]
Rotatable Bond Count	6	[2][5]
IUPAC Name	tris(2-hydroxyethyl)azanium;acetate	[1]

Synthesis and Experimental Protocols

The most common method for preparing **triethanolamine acetate** is through a direct acid-base neutralization reaction.[1]

Protocol: Synthesis of **Triethanolamine Acetate** via Neutralization

This protocol describes the laboratory-scale synthesis of **triethanolamine acetate** by reacting triethanolamine with acetic acid.

Materials:

- Triethanolamine (TEA)
- Glacial Acetic Acid
- Deionized Water (optional, as a solvent)
- Reaction vessel (e.g., round-bottom flask)
- Magnetic stirrer and stir bar
- Ice bath (for temperature control)
- pH meter or pH indicator strips

Methodology:

- **Stoichiometric Calculation:** Determine the required molar amounts of triethanolamine and acetic acid. The reaction proceeds in a 1:1 molar ratio. For example, to synthesize approximately 209.24 g of **triethanolamine acetate**, you would use 149.19 g (approx. 133 mL) of triethanolamine and 60.05 g (approx. 57.2 mL) of glacial acetic acid.^[7]
- **Reaction Setup:** In a well-ventilated fume hood, place the calculated amount of triethanolamine into the reaction vessel. If a solvent is used, the triethanolamine can be dissolved in a suitable amount of deionized water.
- **Cooling:** Place the reaction vessel in an ice bath and begin stirring the triethanolamine. The neutralization reaction is exothermic, and cooling is necessary to control the temperature.^[1]
- **Addition of Acetic Acid:** Slowly add the stoichiometric amount of glacial acetic acid to the stirring triethanolamine solution. The addition should be dropwise or in small portions to prevent a rapid temperature increase.

- **Reaction Monitoring:** Monitor the pH of the reaction mixture. The target pH should be near neutral (approximately 7.0).^[7] Small adjustments can be made by adding slight excess of acid or base to reach the desired pH.
- **Completion:** Once all the acetic acid has been added and the temperature has stabilized, the reaction is complete. The resulting product is **triethanolamine acetate**, typically in a liquid form.^[1]
- **Purification (Optional):** For many applications, the resulting salt solution is used directly. If higher purity is required, techniques such as vacuum distillation can be employed to remove any unreacted starting materials or water.^[8] A potential side reaction is esterification, which can occur at elevated temperatures, leading to impurities.^[1]

Applications in Research and Drug Development

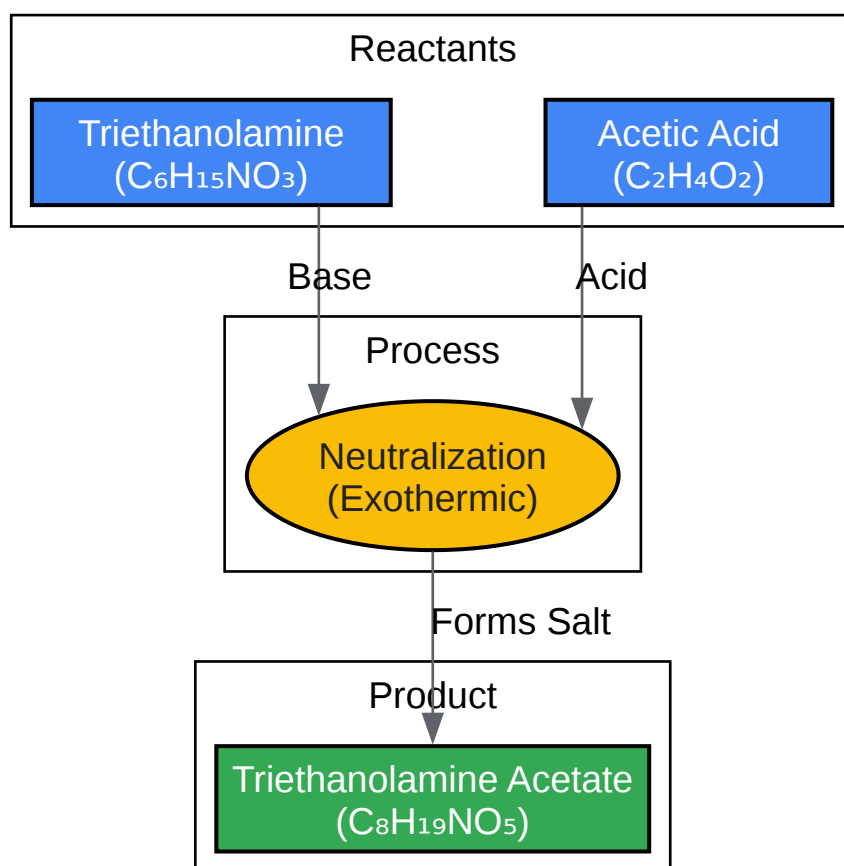
Triethanolamine acetate's unique properties make it a valuable component in various scientific and industrial fields.

- **Buffering Agent:** The compound forms an effective buffer system, particularly useful in the physiological pH range, due to the protonation of the tertiary amine group and the presence of the acetate conjugate base.^[1]
- **Surfactant and Emulsifier:** With both hydrophilic (ionized groups) and hydrophobic (hydrocarbon chains) characteristics, it acts as a non-ionic surfactant.^[1] This property is leveraged in cosmetic and pharmaceutical formulations to solubilize oils, lipids, and other non-water-soluble ingredients, ensuring the stability and texture of products like creams and lotions.^{[3][9][10]}
- **pH Adjuster:** In pharmaceutical preparations, it is used to adjust and buffer the pH, which can enhance the stability of the formulation and its compatibility with skin and mucous membranes.^[9]
- **Industrial Applications:** It is also used in the formulation of detergents and cleaning agents.^[3] Additionally, it has been patented for use as a cement grinding aid, where it improves efficiency and the quality of the final product.^{[8][10]}

- Ionic Liquid/Deep Eutectic Solvent: Research has explored its use as a component of deep eutectic solvents, which are considered "green" or environmentally benign solvents and catalysts for organic synthesis.[11]

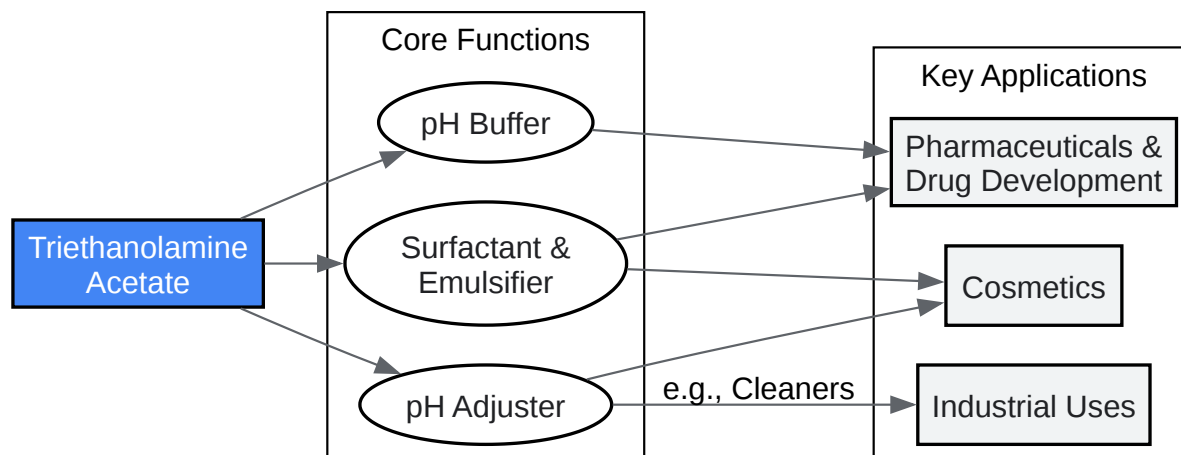
Diagrams and Workflows

The following diagrams illustrate key processes and relationships involving **triethanolamine acetate**.



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Caption: Synthesis of **triethanolamine acetate** via neutralization reaction.



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Caption: Functional roles and applications of **triethanolamine acetate**.

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